

Technical Guide: Chemical and Physical Characterization of Ibrutinib-d5[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ibrutinib-d5
CAS No.: 1553977-17-5
Cat. No.: B569516

[Get Quote](#)

Executive Summary **Ibrutinib-d5** (CAS 1553977-17-5) is the stable deuterium-labeled isotopologue of Ibrutinib, a potent and irreversible Bruton's tyrosine kinase (BTK) inhibitor.[1][2][3][4][5] Functioning primarily as an Internal Standard (IS) in bioanalytical assays (LC-MS/MS), it corrects for matrix effects, extraction efficiency, and ionization variability during the quantification of Ibrutinib in biological matrices.[2][3] This guide details its physicochemical properties, handling protocols, and analytical behavior to ensure high-fidelity experimental results.

Molecular Identification & Structure

Ibrutinib-d5 is chemically distinct due to the substitution of five hydrogen atoms with deuterium isotopes on the terminal phenoxy ring.[2] This modification increases the molecular weight by approximately 5 Daltons while retaining the chromatographic behavior and chemical reactivity of the parent molecule.

Chemical Identity

Property	Specification
Chemical Name	1-[(3R)-3-[4-amino-3-[4-(phenoxy-2,3,4,5,6-d5)phenyl]-1H-pyrazolo[3,4-d]pyrimidin-1-yl]-1-piperidinyl]-2-propen-1-one
Common Name	Ibrutinib-d5, PCI-32765-d5
CAS Number	1553977-17-5
Molecular Formula	C ₂₅ H ₁₉ D ₅ N ₆ O ₂
Molecular Weight	445.53 g/mol
Isotopic Purity	≥99% deuterated forms (d1-d5)
Chemical Purity	≥98%

Structural Localization of Isotopes

The deuterium labeling is located exclusively on the phenoxy moiety. This positioning is critical for Mass Spectrometry (MS) applications because the phenoxy group is retained in the primary product ion during collision-induced dissociation (CID), ensuring the mass shift is preserved in the MRM transition.[\[2\]](#)[\[3\]](#)

Physicochemical Properties[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[13\]](#)

Understanding the physical limits of **Ibrutinib-d5** is essential for preparing stable stock solutions and preventing precipitation during LC-MS/MS injection.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solubility Profile

Ibrutinib-d5 is a hydrophobic compound with poor aqueous solubility.[\[1\]](#)[\[2\]](#)[\[3\]](#) It requires organic co-solvents for initial solubilization.[\[2\]](#)

Solvent	Solubility Limit	Notes
DMSO	~30 mg/mL	Recommended for primary stock solutions.[1][2][3]
DMF	~30 mg/mL	Alternative organic solvent.[2][6]
Ethanol	~0.25 mg/mL	Low solubility; not recommended for high-conc stocks.[1][2][3]
Water/PBS	< 0.1 mg/mL	Insoluble.[2][6] Requires >1:3 dilution from DMSO stock.[2]

Solid State & Stability[1][2][3][10]

- Appearance: White to off-white solid powder.[1][2][3]
- Melting Point: ~150–160°C (Consistent with unlabeled Ibrutinib Form A).[2][3]
- Hygroscopicity: Non-hygroscopic in crystalline form, but amorphous dispersions can absorb moisture.[2] Store in desiccated conditions.
- Storage Stability:
 - Powder: Stable for ≥3 years at -20°C.[1][2][3][4][7]
 - Solvent Stock (DMSO): Stable for ≥1 year at -80°C. Avoid repeated freeze-thaw cycles (aliquot recommended).[1][2][3]

Analytical Characterization (LC-MS/MS)

The utility of **Ibrutinib-d5** relies on its predictable mass shift and co-elution with the analyte.[2]

Mass Spectrometry Fragmentation

In positive electrospray ionization (ESI+), **Ibrutinib-d5** forms the protonated precursor ion

[1][2] Upon fragmentation, the bond between the piperidine ring and the pyrazolo-pyrimidine core is the primary cleavage site.[2]

- Precursor Ion (Q1): m/z 446.2[1][2][3]
- Product Ion (Q3): m/z 309.2[1][2][3]
- Neutral Loss: ~137 Da (Acryloyl-piperidine moiety)[1][2][3]

Comparison with Unlabeled Ibrutinib:

- Unlabeled: 441.1 ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

304.2[1][2][8][9][10][11]
- Deuterated: 446.2 ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

309.2[1][2][8][9][10][11]
- Result: A clean +5 Da shift in both Q1 and Q3, eliminating crosstalk interference.

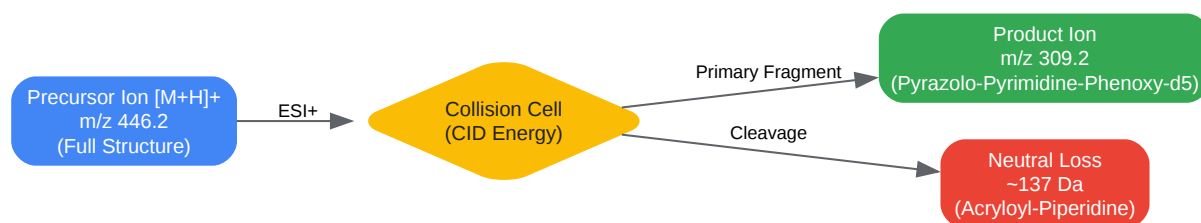
Chromatographic Behavior

Due to the Deuterium Isotope Effect, deuterated compounds may elute slightly earlier than their non-deuterated counterparts on Reverse Phase (C18) columns.[2][3]

- Retention Time (RT): Typically 0.05–0.1 min earlier than Ibrutinib.[2][3]
- Implication: The RT difference is negligible for standard integration windows but sufficient to distinguish peak apexes in high-resolution chromatography.

Visualization: Fragmentation Pathway

The following diagram illustrates the specific fragmentation logic used in MRM method development.



[Click to download full resolution via product page](#)

Figure 1: MS/MS Fragmentation pathway of **Ibrutinib-d5** showing the retention of the deuterated phenoxy label in the quantitation ion.[1][2][3]

Applications in Bioanalysis[9][12][15]

Ibrutinib-d5 is the industry-standard Internal Standard for pharmacokinetic (PK) studies.[1][2][3]

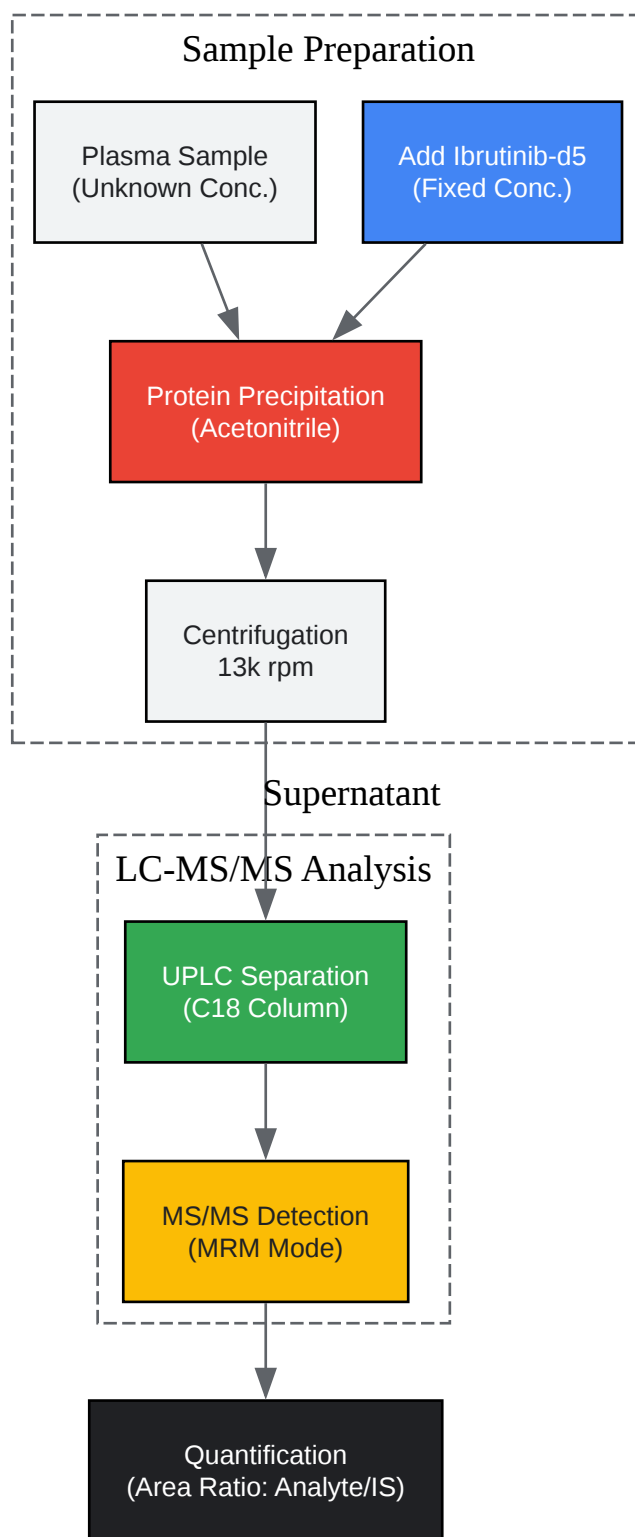
Validated Extraction Protocol

To ensure reproducibility, the following "Protein Precipitation" method is recommended for plasma samples.

Protocol Steps:

- Aliquot: Transfer 50 μ L of plasma sample into a 1.5 mL tube.
- IS Addition: Add 10 μ L of **Ibrutinib-d5** working solution (500 ng/mL in 50% MeOH).
- Precipitation: Add 150 μ L Acetonitrile (ACN) containing 0.1% Formic Acid.
- Vortex: Mix vigorously for 30 seconds.
- Centrifugation: Spin at 13,000 rpm for 10 minutes at 4°C.
- Injection: Transfer supernatant to HPLC vial; inject 2–5 μ L.

Visualization: Bioanalytical Workflow



[Click to download full resolution via product page](#)

Figure 2: Standardized workflow for using **Ibrutinib-d5** in plasma quantification assays.

Handling, Storage, & Safety[2][3][10]

Stock Solution Preparation

- Primary Stock (10 mM): Dissolve 4.45 mg of **Ibrutinib-d5** in 1.0 mL of DMSO. Vortex until clear.
- Working Stock (1 µg/mL): Dilute Primary Stock 1:4450 into 50% Methanol/Water. Prepare fresh weekly.

Safety Hazards (GHS Classification)

Ibrutinib-d5 is a potent kinase inhibitor and should be handled with the same precautions as the active drug.[1][2][3]

- Signal Word: WARNING
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[2][3]
- PPE: Nitrile gloves, safety glasses, and lab coat are mandatory.[2] Handle powder in a biosafety cabinet or fume hood to avoid inhalation.

References

- National Center for Biotechnology Information (NCBI). (2024).[2][3] PubChem Compound Summary for CID 71295627, **Ibrutinib-d5**. Retrieved from [[Link](#)][1][2][3]
- Jiang, D., et al. (2023).[2][3] Simultaneous Determination of Orelabrutinib, Zanubrutinib, Ibrutinib and Its Active Metabolite in Human Plasma Using LC-MS/MS. ResearchGate. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Ibrutinib D5 | 1553977-17-5 \[chemicalbook.com\]](#)
- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. Ibrutinib-d5 | CAS 1553977-17-5 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. achemtek.com \[achemtek.com\]](#)
- [6. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [7. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [8. Simultaneous Determination of Ibrutinib, Dihydroxydiol Ibrutinib, and Zanubrutinib in Human Plasma by Liquid Chromatography-Mass Spectrometry/Mass Spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Simultaneous Determination of Orelabrutinib, Zanubrutinib, Ibrutinib and Its Active Metabolite in Human Plasma Using LC-MS/MS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Technical Guide: Chemical and Physical Characterization of Ibrutinib-d5\[1\]\[2\]\[3\]\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b569516/docs#technical-guide-chemical-and-physical-characterization-of-ibrutinib-d5-1-2-3\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)